

A Comprehensive Technical Guide to the Melting Point of 4-Phenylbenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the melting point of 4-

Phenylbenzaldehyde (also known as 4-biphenylcarboxaldehyde), a crucial physical property for its application in research and development. This document outlines the experimentally determined melting point from various sources, details the standardized experimental protocol for its determination, and presents a logical workflow for purity assessment using this key parameter.

Physicochemical Data: Melting Point of 4-Phenylbenzaldehyde

The melting point of **4-Phenylbenzaldehyde** is a critical parameter for its identification, purity assessment, and handling in various synthetic and analytical procedures. A summary of reported melting point values is presented below.



Source	Reported Melting Point (°C)
TCI Chemicals[1]	57.0 - 60.0
Ataman Kimya[2]	57 - 59
Mitsubishi Gas Chemical Company, Inc.[3][4]	58
ChemicalBook[5]	57 - 59
Chem-Impex[6]	57 - 63
Benchchem[7]	57 - 61
ChemBK[8]	57 - 59
YangZhou ShuangDing Chem Co.,Ltd[9]	57 - 59
Stenutz[10]	59

The compiled data indicates a consensus melting point for **4-Phenylbenzaldehyde** in the range of 57-60 °C. A narrow melting point range is indicative of a high degree of purity for a crystalline solid.[11]

Experimental Protocol: Melting Point Determination

The determination of the melting point of **4-Phenylbenzaldehyde** is a standard procedure in organic chemistry laboratories to ascertain its purity and confirm its identity.[12][13]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)[11][14]
- Capillary tubes (sealed at one end)[12]
- Mortar and pestle
- Spatula
- Thermometer (calibrated)



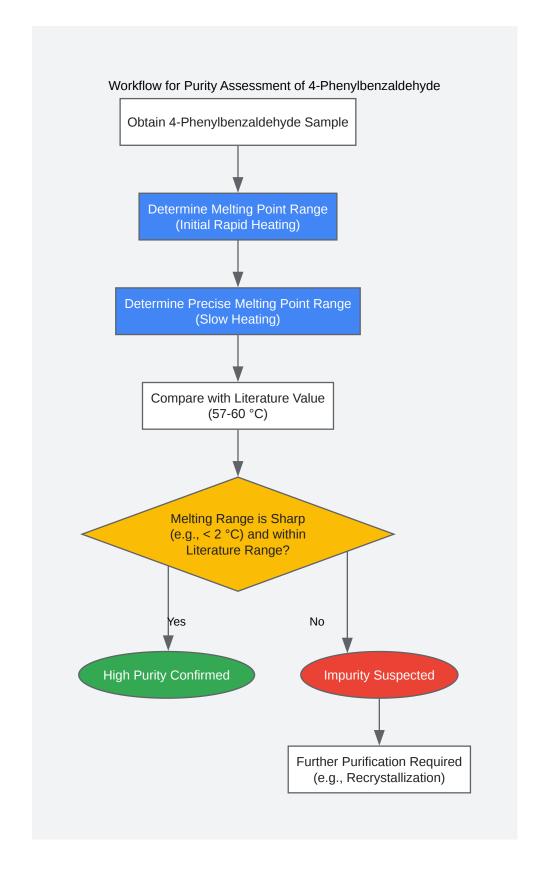
Procedure:

- Sample Preparation: A small amount of **4-Phenylbenzaldehyde** is placed in a clean, dry mortar and finely powdered using a pestle. This ensures uniform heat transfer within the sample.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. A sample height of 1-2 mm is optimal.[12][15]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is level with the sample.
 [11]
- Approximate Melting Point Determination: A rapid heating rate (approximately 10-20 °C per minute) is initially used to determine an approximate melting range.[13]
- Accurate Melting Point Determination: The apparatus is allowed to cool. A fresh sample is
 prepared and the heating process is repeated with a much slower heating rate
 (approximately 2 °C per minute) starting from a temperature about 10-15 °C below the
 approximate melting point.[13]
- Observation and Recording: The temperature at which the first drop of liquid appears is
 recorded as the beginning of the melting range. The temperature at which the entire solid
 has transformed into a clear liquid is recorded as the end of the melting range.[11][14] A pure
 substance will typically exhibit a sharp melting range of 0.5-1.0 °C.[11]

Logical Workflow for Purity Assessment

The melting point is a fundamental criterion for assessing the purity of **4-Phenylbenzaldehyde**. The following diagram illustrates the logical workflow for utilizing melting point determination in purity analysis.





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Caption: Purity assessment workflow for **4-Phenylbenzaldehyde**.



This comprehensive guide provides the essential technical information regarding the melting point of **4-Phenylbenzaldehyde**, empowering researchers and professionals in their scientific endeavors.

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